Introduction: Unveiling the Potential of Neocarratetraose Disulfate

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Compound of Interest

Compound Name:	*Neocarratetraose 4(1),4(3)-disulfate disodium salt*
CAS No.:	*108347-92-8*
Cat. No.:	*B1140613*

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Neocarratetraose disulfate is a sulfated oligosaccharide derived from λ-carrageenan, a natural polymer extracted from red seaweeds.[1] Structurally, it is a tetrasaccharide (a chain of four sugar units) characterized by the presence of sulfate groups, which are critical to its biological activity.[2][3] In the complex landscape of cellular communication, many interactions are mediated by heparan sulfate proteoglycans (HSPGs) on the cell surface. These HSPGs bind to a vast array of proteins, including growth factors, inflammatory molecules, and viral particles, thereby regulating fundamental biological processes.[4]

Neocarratetraose disulfate functions as a structural mimic of heparan sulfate (HS), enabling it to competitively interfere with these protein-HSPG interactions.[2] This mimetic capability positions it as a promising candidate for drug development in therapeutic areas such as oncology, inflammation, and virology.[2][4][5] This guide provides detailed, field-proven protocols for researchers, scientists, and drug development professionals to investigate the efficacy of Neocarratetraose disulfate in key cell-based and enzymatic assays.

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Part 1: Assessment of Anti-Cancer and Anti-Metastatic Potential

Scientific Rationale: Targeting Tumor Growth and Spread

Two critical processes that drive cancer progression are angiogenesis (the formation of new blood vessels to feed the tumor) and metastasis (the spread of cancer cells to distant sites).[2][6] Heparan sulfate plays a key role in both.

- Angiogenesis: Angiogenic growth factors, such as Vascular Endothelial Growth Factor (VEGF) and Fibroblast Growth Factor (FGF), require binding to both their specific receptors and HS co-receptors on endothelial cells to initiate signaling for proliferation and migration.[7][8] By competing for the HS-binding site, Neocarratetraose disulfate can block this signaling cascade, thereby inhibiting the formation of new blood vessels.[2][9]

- Metastasis: The enzyme heparanase degrades HS in the extracellular matrix, breaking down tissue barriers and allowing tumor cells to invade surrounding tissues and enter the bloodstream.[10][11] Sulfated oligosaccharides have been identified as potent inhibitors of heparanase, making them valuable candidates for anti-metastatic therapy.[2]

This section outlines a logical workflow to first assess the compound's general cytotoxicity before proceeding to specific mechanistic assays for heparanase inhibition and anti-angiogenic activity.

Experimental Workflow for Anti-Cancer Assessment

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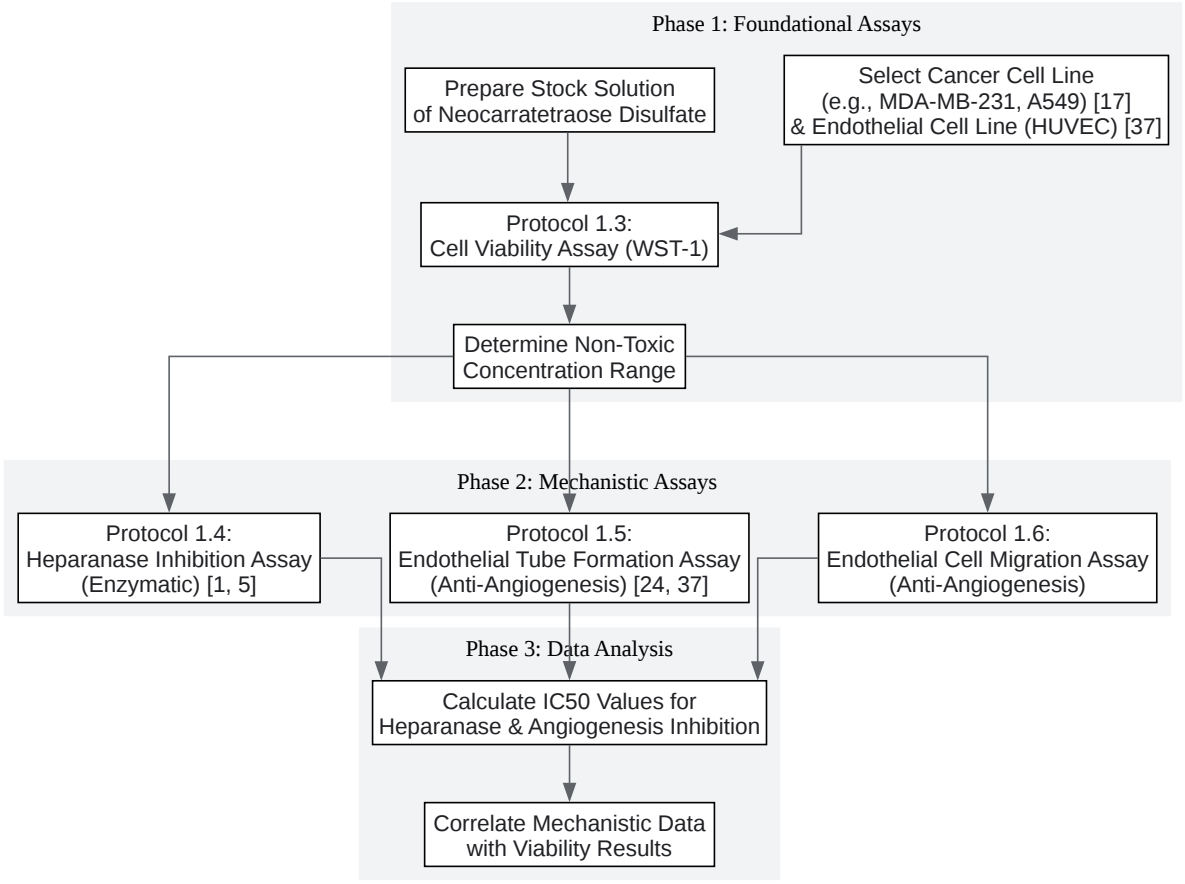

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Workflow for evaluating anti-cancer potential.

Protocol: Cell Viability and Cytotoxicity Assay (WST-1)

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Causality: Before assessing specific anti-cancer mechanisms, it is crucial to determine the concentrations at which Neocarratetraose disulfate is non-toxic. This ensures that any observed effects in subsequent assays are due to specific pathway inhibition rather than general cytotoxicity. The WST-1 assay is a colorimetric method that measures the metabolic activity of viable cells, which is proportional to the number of living cells.

Materials:

- 96-well flat-bottom tissue culture plates
- Appropriate cell culture medium (e.g., DMEM) with 10% Fetal Bovine Serum (FBS)
- WST-1 assay reagent
- Neocarratetraose disulfate
- Vehicle control (e.g., sterile PBS or water)
- Microplate reader (420-480 nm absorbance)

Procedure:

- Cell Seeding: Seed cells (e.g., MDA-MB-231, A549, or HUVEC) into a 96-well plate at a pre-optimized density (e.g., 5,000-10,000 cells/well) in 100 µL of culture medium.[12] Incubate for 24 hours at 37°C, 5% CO2.
- Compound Treatment: Prepare serial dilutions of Neocarratetraose disulfate in culture medium. Remove the old medium from the cells and add 100 µL of the diluted compound or controls to the appropriate wells.
- Controls: Include wells with untreated cells (positive control for viability) and wells with medium only (blank control).
- Incubation: Incubate the plate for the desired exposure period (e.g., 24, 48, or 72 hours).
- WST-1 Addition: Add 10 µL of WST-1 reagent to each well.

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- Final Incubation: Incubate for 1-4 hours at 37°C. The optimal time depends on the cell type and should be determined empirically by monitoring color development.
- Absorbance Measurement: Gently shake the plate for 1 minute. Measure the absorbance at ~440 nm using a microplate reader.
- Data Analysis: Subtract the absorbance of the blank control from all other readings. Express the viability of treated cells as a percentage relative to the untreated control cells.

Data Presentation Table:

Treatment Group	Concentration (μM)	Purpose
Blank	0	Background absorbance
Untreated Control	0	100% Cell Viability
Vehicle Control	N/A	Solvent effect control
Neocarratetraose	0.1, 1, 10, 50, 100, 200	Test compound effect
Positive Control	(e.g., 10% DMSO)	0% Cell Viability

Protocol: Heparanase Inhibition Assay (Enzymatic)

Causality: This assay directly measures the ability of Neocarratetraose disulfate to inhibit the enzymatic activity of heparanase. It is a cell-free assay that isolates the specific interaction between the inhibitor and the enzyme. A common method uses a synthetic substrate that releases a fluorescent or colorimetric signal upon cleavage by heparanase.[10][13]

Materials:

- Recombinant human heparanase
- Heparanase substrate (e.g., Fondaparinux for a colorimetric assay[10] or a fluorescence-labeled HS for an HPLC-based assay[14])
- Assay buffer (e.g., 40 mM Sodium Acetate, pH 5.0)[13]

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- Detection reagent (e.g., WST-1 for Fondaparinux assay[10])
- 96-well plate
- Incubator (37°C)
- Plate reader (fluorescence or absorbance)

Procedure:

- Inhibitor Preparation: In an Eppendorf tube or 96-well plate, add 5 µL of varying concentrations of Neocarratetraose disulfate.
- Enzyme Addition: Add 5 µL of heparanase solution to each well and mix.
- Pre-incubation: Incubate the enzyme-inhibitor mixture at 37°C for 30-60 minutes to allow for binding.[13]
- Substrate Reaction: Add the heparanase substrate to each well to initiate the reaction.
- Reaction Incubation: Incubate at 37°C for a defined period (e.g., 1-4 hours).[13]
- Detection: Stop the reaction (e.g., by heat or adding a stop solution) and add the detection reagent according to the manufacturer's protocol.
- Measurement: Read the fluorescence or absorbance on a plate reader.
- Data Analysis: Calculate the percentage of heparanase inhibition for each concentration of Neocarratetraose disulfate relative to the uninhibited control. Determine the IC50 value.

Protocol: Endothelial Cell Tube Formation Assay

Causality: This assay models the late stage of angiogenesis, where endothelial cells organize into three-dimensional, capillary-like structures. An effective anti-angiogenic agent will disrupt this process.[6][9] Human Umbilical Vein Endothelial Cells (HUVECs) are a standard cell line for this assay.

Materials:

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- HUVECs
- Endothelial cell growth medium
- Matrigel® or similar basement membrane extract
- 24- or 48-well tissue culture plates
- Neocarratetraose disulfate
- Positive control (e.g., Suramin)
- Inverted microscope with a camera

Procedure:

- Plate Coating: Thaw Matrigel on ice. Coat the wells of a pre-chilled plate with a thin layer of Matrigel (e.g., 250 µL for a 24-well plate) and allow it to polymerize at 37°C for 30-60 minutes.
- Cell Seeding: Harvest HUVECs and resuspend them in a small volume of medium containing the desired concentrations of Neocarratetraose disulfate, vehicle, or positive control.
- Plating: Seed the HUVEC suspension onto the solidified Matrigel (e.g., 30,000-50,000 cells/well).
- Incubation: Incubate at 37°C, 5% CO2 for 4-18 hours.
- Imaging: Visualize the formation of tube-like networks using an inverted microscope. Capture images from several representative fields for each well.
- Quantification: Analyze the images using software (e.g., ImageJ with an angiogenesis plugin) to quantify parameters such as total tube length, number of junctions, and number of branches.
- Data Analysis: Compare the quantitative parameters of treated groups to the untreated control to determine the inhibitory effect.

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Signaling Pathway: Inhibition of Angiogenic Growth Factor Signaling

Inhibition of growth factor signaling by Neocarratetraose disulfate.

Part 2: Evaluation of Anti-Inflammatory Activity

Scientific Rationale: Interrupting the Inflammatory Cascade

Inflammation involves the recruitment of leukocytes from the bloodstream to the site of injury or infection. This process is initiated by the adhesion of leukocytes to the endothelial cells lining the blood vessels, a step mediated by a family of adhesion molecules called selectins.[15] Selectins on endothelial cells (E-selectin and P-selectin) bind to sulfated carbohydrate ligands on leukocytes.[15][16] As a heparan sulfate mimetic, Neocarratetraose disulfate can act as a competitive antagonist, blocking this crucial cell-adhesion step.[16][17] Additionally, it may modulate the inflammatory response of immune cells like macrophages.[18][19]

Protocol: Selectin-Mediated Cell Adhesion Assay

Causality: This assay directly measures the ability of Neocarratetraose disulfate to block the physical interaction between leukocytes and activated endothelial cells, a key initiating event in inflammation.

Materials:

- HUVECs (or other endothelial cell line)
- Leukocytic cell line (e.g., HL-60 or U937)
- Calcein-AM fluorescent dye
- Tumor Necrosis Factor-alpha (TNF-α) to activate endothelial cells
- 96-well black, clear-bottom tissue culture plates
- Fluorescence plate reader

Procedure:

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- Endothelial Cell Plating: Seed HUVECs into a 96-well plate and grow to a confluent monolayer.
- Activation: Treat the HUVEC monolayer with TNF-α (e.g., 10 ng/mL) for 4-6 hours to induce E-selectin expression.[20] Wash wells gently with PBS to remove TNF-α.
- Leukocyte Labeling: Incubate leukocytes with Calcein-AM dye according to the manufacturer's protocol to make them fluorescent. Wash and resuspend in assay medium.
- Inhibitor Treatment: Add medium containing various concentrations of Neocarratetraose disulfate or controls to the activated HUVEC monolayer.
- Co-culture: Add the fluorescently labeled leukocytes (e.g., 1 x 10^5 cells/well) to the HUVEC monolayer.
- Adhesion Incubation: Incubate for 30-60 minutes at 37°C to allow for adhesion.
- Washing: Gently wash the wells 2-3 times with PBS to remove non-adherent leukocytes. Be careful not to dislodge the HUVEC monolayer.
- Quantification: Add 100 µL of PBS to each well and read the fluorescence of the remaining adherent cells using a plate reader.
- Data Analysis: Calculate the percentage of adhesion inhibition relative to the untreated control.

Experimental Workflow for Cell Adhesion Assay

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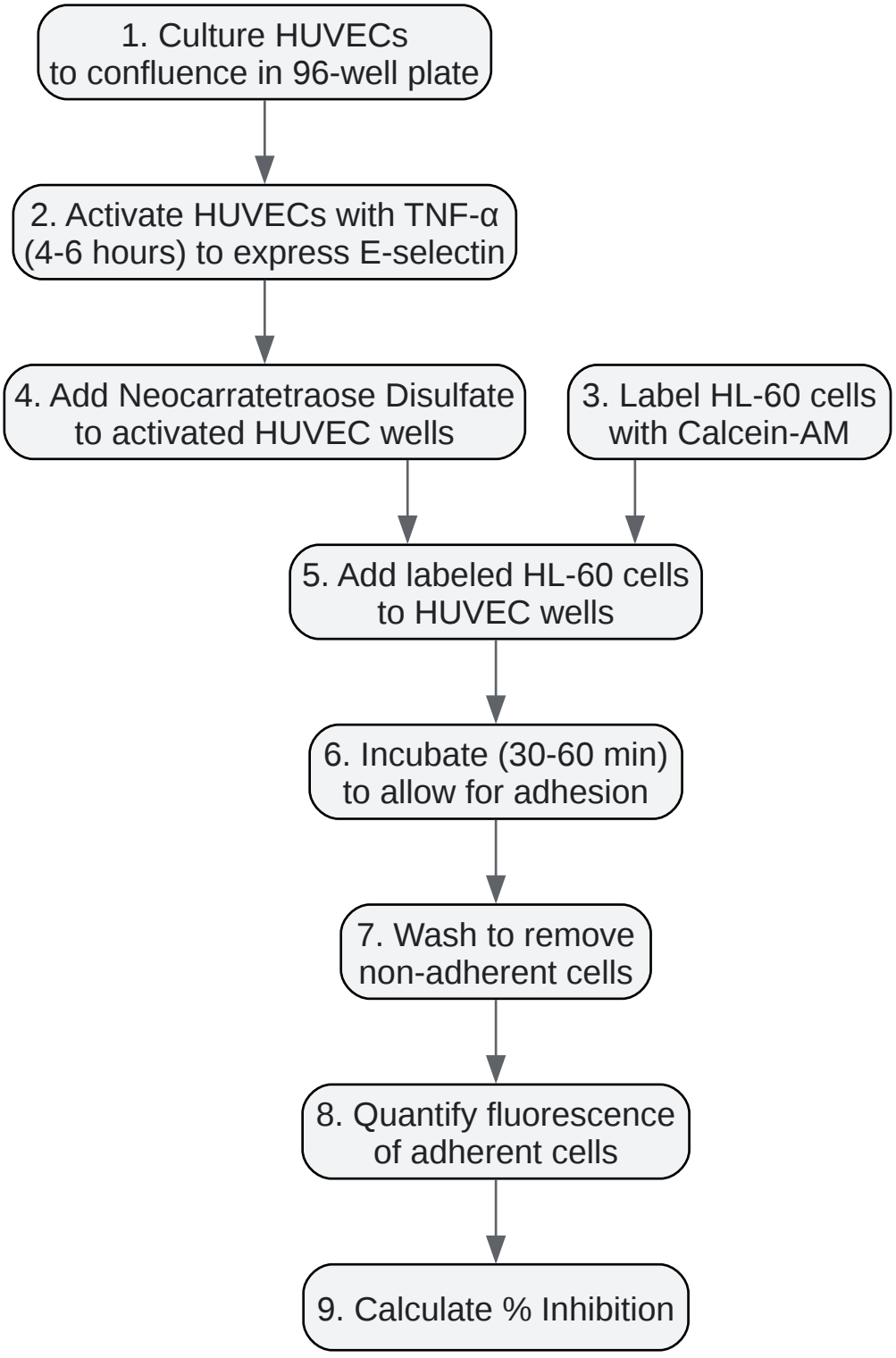

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Workflow for the selectin-mediated cell adhesion assay.

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Protocol: Nitric Oxide (NO) Production Assay in Macrophages

Causality: Macrophages activated by inflammatory stimuli like Lipopolysaccharide (LPS) produce high levels of nitric oxide (NO), a key inflammatory mediator. This assay measures the ability of Neocarratetraose disulfate to suppress this inflammatory response. NO is unstable, so its production is measured indirectly by quantifying its stable breakdown product, nitrite, in the culture supernatant using the Griess reagent.[18][21]

Materials:

- RAW 264.7 murine macrophage cell line
- LPS (from E. coli)
- Griess Reagent Kit
- Sodium nitrite standard
- 96-well plate
- Microplate reader (540 nm absorbance)

Procedure:

- Cell Seeding: Seed RAW 264.7 cells into a 96-well plate (e.g., 5 x 10^4 cells/well) and incubate overnight.
- Pre-treatment: Remove the medium and add 100 µL of fresh medium containing various concentrations of Neocarratetraose disulfate. Incubate for 1-2 hours.
- Stimulation: Add LPS to the wells to a final concentration of 1 µg/mL (except for the negative control wells).
- Incubation: Incubate for 24 hours at 37°C, 5% CO2.
- Supernatant Collection: Carefully collect 50 µL of supernatant from each well and transfer to a new 96-well plate.

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- Standard Curve: Prepare a standard curve using serial dilutions of sodium nitrite.
- Griess Reaction: Add 50 µL of each Griess reagent component to all supernatant samples and standards according to the kit instructions. Incubate for 10-15 minutes at room temperature.
- Measurement: Measure the absorbance at 540 nm.
- Data Analysis: Calculate the nitrite concentration in each sample using the standard curve. Determine the percentage of NO production inhibition compared to the LPS-only treated cells.

Part 3: Assessment of Antiviral Activity

Scientific Rationale: Blocking Viral Entry

Many viruses, including Herpes Simplex Virus (HSV), Human Papillomavirus (HPV), and SARS-CoV-2, initiate infection by attaching to heparan sulfate proteoglycans on the host cell surface.[4][5][22] This interaction facilitates subsequent binding to specific entry receptors. Sulfated polysaccharides like Neocarratetraose disulfate can act as decoys, binding to the virus particles and sterically hindering their attachment to the host cell surface, thereby neutralizing the virus before it can enter.[4][23]

Protocol: Viral Plaque Reduction Assay

Causality: This is the gold-standard assay for quantifying the infectivity of a virus and the efficacy of an antiviral agent. A "plaque" is a clear area in a cell monolayer formed by viral infection and lysis. An effective antiviral will reduce the number and/or size of these plaques.

Materials:

- Susceptible host cell line (e.g., Vero cells for HSV)
- Virus stock of known titer (Plaque Forming Units/mL)
- Culture medium and overlay medium (containing, e.g., carboxymethyl cellulose or agar)
- Crystal violet staining solution

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- 6- or 12-well plates

Procedure:

- Cell Plating: Seed host cells into plates and grow to a confluent monolayer.
- Virus-Compound Incubation: In separate tubes, mix a standard amount of virus (e.g., 100 PFU) with various concentrations of Neocarratetraose disulfate or controls. Incubate for 1 hour at 37°C to allow the compound to bind to the virus.
- Infection: Remove the medium from the cell monolayers and inoculate them with the virus-compound mixtures. Allow the virus to adsorb for 1-2 hours.
- Overlay: Remove the inoculum and add an overlay medium. This semi-solid medium restricts the spread of progeny viruses to adjacent cells, ensuring the formation of discrete plaques.
- Incubation: Incubate the plates for several days until visible plaques are formed.
- Staining: Remove the overlay, fix the cells (e.g., with 10% formalin), and stain with crystal violet. The living cells will stain purple, while the plaques will appear as clear zones.
- Quantification: Count the number of plaques in each well.
- Data Analysis: Calculate the percentage of plaque reduction for each concentration compared to the virus-only control. Determine the EC50 (half-maximal effective concentration).

Mechanism of Viral Entry Inhibition

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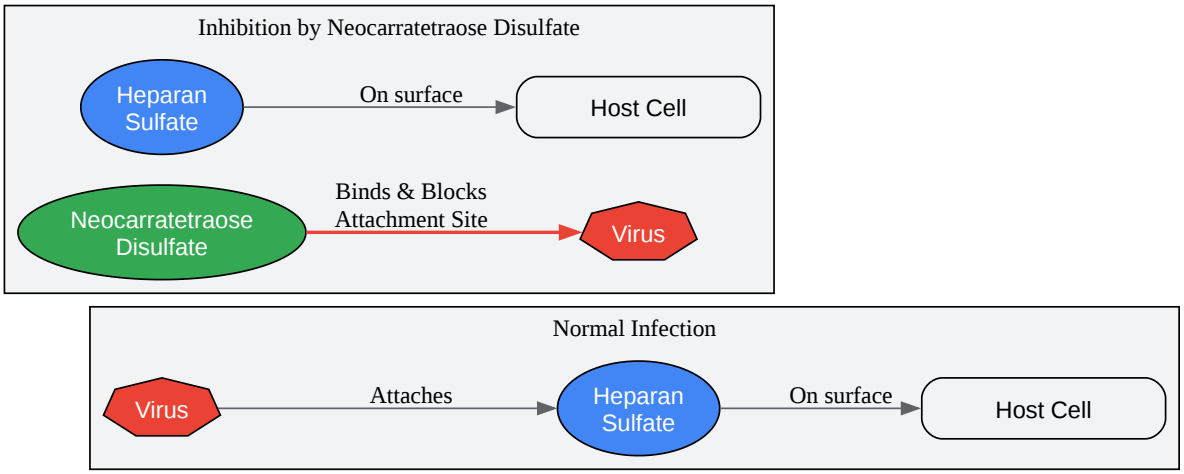

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Neocarratetraose disulfate blocks viral attachment to host cells.

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